

2,5-Dichlorothiophene-3-sulfonyl chloride CAS number 56946-83-9

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Compound of Interest

Compound Name: 2,5-Dichlorothiophene-3-sulfonyl chloride

Cat. No.: B1333707

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An In-depth Technical Guide to **2,5-Dichlorothiophene-3-sulfonyl chloride**

Introduction

2,5-Dichlorothiophene-3-sulfonyl chloride, identified by CAS number 56946-83-9, is a significant heteroaryl sulfonyl chloride derivative. It serves as a crucial building block in organic synthesis and medicinal chemistry. Its unique chemical structure, featuring a thiophene ring substituted with two chlorine atoms and a sulfonyl chloride group, makes it a versatile reagent for creating complex molecules. This guide provides a comprehensive overview of its properties, synthesis, key reactions, and applications, with a focus on its role in drug discovery and development.

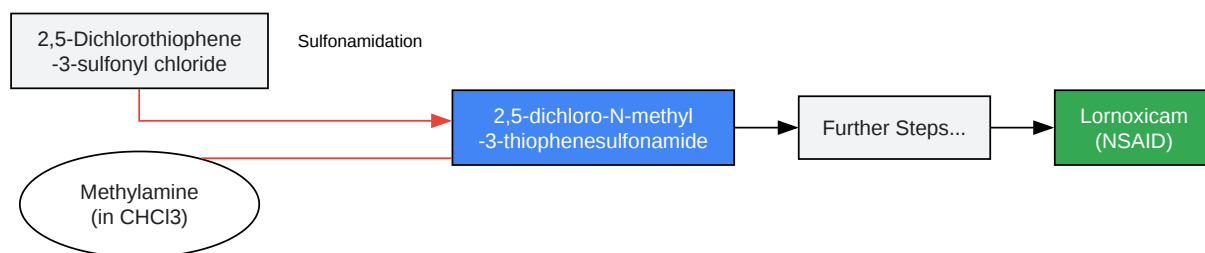
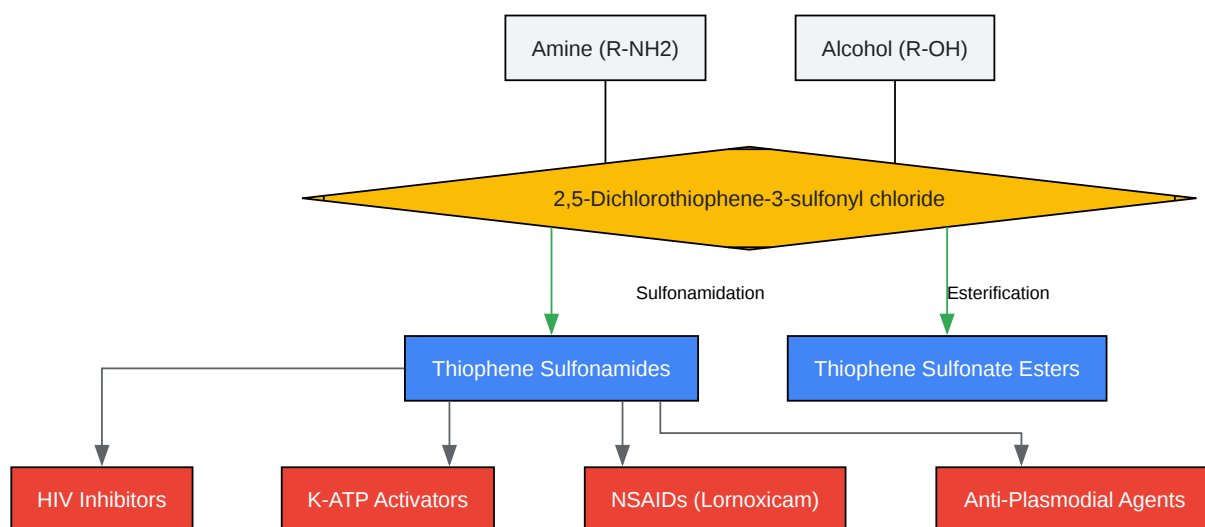
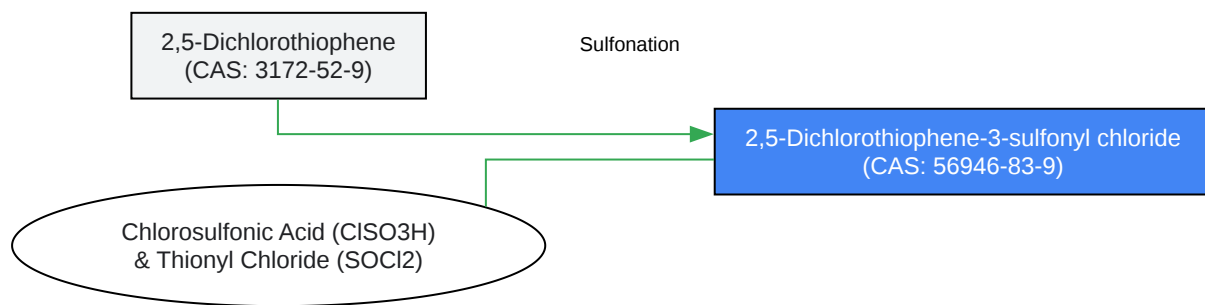
Chemical and Physical Properties

The physical and chemical properties of **2,5-Dichlorothiophene-3-sulfonyl chloride** are summarized in the table below. This data is essential for its handling, storage, and use in experimental settings.

Property	Value
CAS Number	56946-83-9[1][2][3][4]
Molecular Formula	C ₄ HCl ₃ O ₂ S ₂ [1][2][4]
Molecular Weight	251.54 g/mol [1][2]
Appearance	Colorless Liquid[5]
Boiling Point	256-257 °C (lit.)[6]
105 °C at 2 torr[2]	
Melting Point	130 °C[2]
Density	1.697 g/mL at 25 °C (lit.)[6]
Refractive Index	n _{20/D} 1.595 (lit.)[6]
Flash Point	>110 °C (>230 °F)[6]
Storage Temperature	2-8°C
Sensitivity	Moisture sensitive[6]
Stability	Stable under normal conditions.[5]

Synthesis

The primary synthesis route for **2,5-Dichlorothiophene-3-sulfonyl chloride** involves the sulfonation of 2,5-dichlorothiophene. A common method utilizes chlorosulfonic acid, often in the presence of thionyl chloride, to introduce the sulfonyl chloride group onto the thiophene ring.



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References

- 1. scbt.com [scbt.com]
- 2. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 3. vsnchem.com [vsnchem.com]
- 4. pschemicals.com [pschemicals.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. 2,5-Dichlorothiophene-3-sulfonyl chloride, 97%, Thermo Scientific Chemicals | Thermo Fisher Scientific India Pvt. Ltd. | Mumbai | ePharmaLeads [chembeez.com]
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Address: 3281 E Guasti Rd

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Email: info@benchchem.com